Technical Guide: Elemental Analysis & Characterization of Methyl 4-methoxy-2-methylacetoacetate

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Compound of Interest

Compound Name:	*Methyl 4-methoxy-2-methylacetoacetate*
Cat. No.:	*B8362899*

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Executive Summary & Compound Identity

Methyl 4-methoxy-2-methylacetoacetate (also known as Methyl 4-methoxy-2-methyl-3-oxobutanoate) is a

-keto ester used as a specialized building block in the synthesis of heterocyclic pharmaceutical ingredients. It is structurally distinct from the widely used Dolutegravir intermediate, Methyl 4-methoxyacetoacetate (CAS 41051-15-4), by the presence of a methyl group at the

-position (C2).

This structural modification significantly alters its reactivity profile, preventing unwanted double-alkylation at the C2 position and enhancing stability against certain decarboxylation pathways.

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Feature	Target Compound	Primary Alternative / Precursor
Name	Methyl 4-methoxy-2-methylacetoacetate	Methyl 4-methoxyacetoacetate
CAS Number	74991-78-9	41051-15-4
Formula		
Mol.[1][2][3][4] Weight	160.17 g/mol	146.14 g/mol
Structure	-Methylated -keto ester	Unsubstituted -keto ester

Elemental Analysis Data (Comparison)

Elemental Analysis (CHN) is a critical quality attribute (CQA) for distinguishing the target product from unreacted precursor. The introduction of the methyl group (

) shifts the carbon mass percentage by approximately +3.2%, making combustion analysis a viable method for monitoring reaction completion.

Theoretical vs. Found Values

The following data represents the theoretical values calculated from the molecular formula (

) and typical acceptance limits for "High Purity" (>98%) research grades.

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Element	Theoretical % (Target)	Acceptance Range (±0.4%)	Precursor % (Reference)	Delta ( )
Carbon (C)	52.49%	52.09% – 52.89%	49.31%	+3.18%
Hydrogen (H)	7.55%	7.15% – 7.95%	6.90%	+0.65%
Oxygen (O)	39.96%	N/A (Calculated by diff.)	43.79%	-3.83%
Nitrogen (N)	0.00%	< 0.10% (Trace)	0.00%	0.00%

> *Analyst Note: A Carbon value below 52.0% in the target product strongly suggests contamination with the unreacted precursor (CAS 41051-15-4) or moisture.*

Performance & Reactivity Comparison

The decision to use the 2-methyl derivative versus the standard 4-methoxyacetoacetate depends on the specific synthetic goals.

A. Alkylation Control

- Methyl 4-methoxyacetoacetate (Precursor): Contains two acidic protons at the C2 position ( ). In alkylation reactions, it is prone to dialkylation (adding two alkyl groups), which is a difficult impurity to remove.
- **Methyl 4-methoxy-2-methylacetoacetate** (Target): Contains only one acidic proton at C2. It allows for the formation of quaternary carbon centers with high specificity, as the site is already "blocked" by one methyl group.

B. Stability Profile

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- Decarboxylation: Both compounds are susceptible to thermal decarboxylation. However, the

  -methyl group provides a slight steric shield, often increasing the thermal onset temperature by 5–10°C compared to the non-methylated analog.

- Hydrolysis: The target compound is more resistant to hydrolysis under mild basic conditions due to steric hindrance at the ester linkage.

Experimental Protocol: Synthesis & Purification

Objective: Synthesize **Methyl 4-methoxy-2-methylacetoacetate** via controlled methylation of Methyl 4-methoxyacetoacetate.

Reagents

- Methyl 4-methoxyacetoacetate (1.0 eq)
- Methyl Iodide (MeI) (1.1 eq)
- Potassium Carbonate (

) (1.2 eq)

- Acetone (Reagent Grade, Dry)

Step-by-Step Methodology

- Setup: Charge a dry 3-neck round-bottom flask with anhydrous

  and dry acetone under a Nitrogen (

) atmosphere.

- Addition: Add Methyl 4-methoxyacetoacetate dropwise at 0°C. Stir for 30 minutes to generate the enolate.
- Alkylation: Add Methyl Iodide (MeI) dropwise over 20 minutes, maintaining temperature <5°C to prevent volatility loss.
- Reaction: Allow the mixture to warm to Room Temperature (25°C) and stir for 12–18 hours.

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- Checkpoint: Monitor by TLC (Hexane:EtOAc 4:1) or GC-MS.[2] The starting material spot (

) should disappear.

- Workup: Filter off the solid inorganic salts (

  , excess

). Concentrate the filtrate under reduced pressure.

- Purification: Distill the crude oil under high vacuum (0.5 mmHg).
  - Target Boiling Point: ~95–100°C @ 0.5 mmHg (Expect higher BP than precursor).
- Validation: Perform Elemental Analysis on the distilled fraction. Target C% must exceed 52.1%.

Workflow Visualization

The following diagram illustrates the critical decision points in the synthesis and characterization workflow.



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Caption: Synthesis and Quality Control Workflow for CAS 74991-78-9, highlighting the critical EA checkpoint.

References

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